

# Synthesis of 3-(2-Methylphenoxy)propylamine: An Application Note and Protocol

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## Compound of Interest

Compound Name: 3-(2-Methylphenoxy)propylamine

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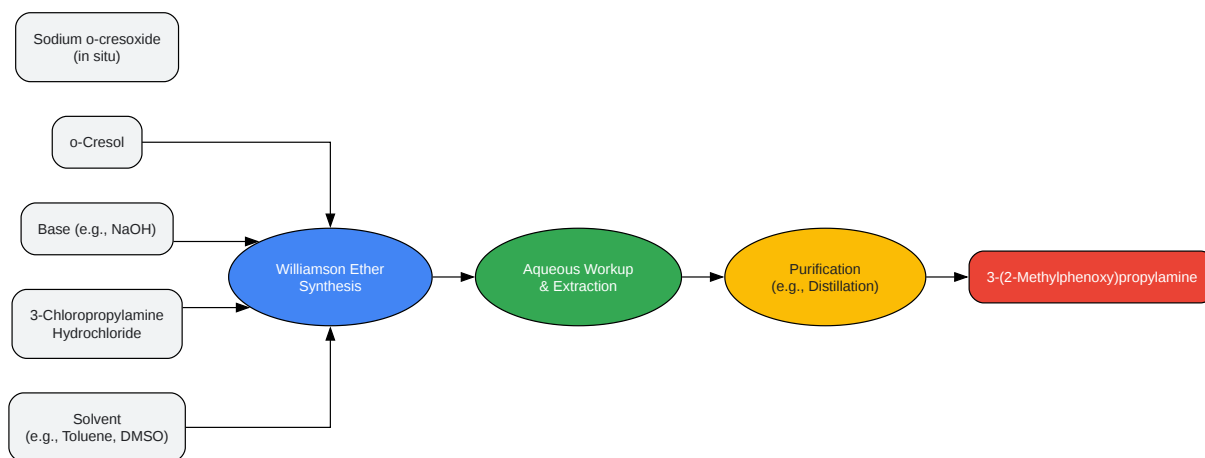
This document provides a detailed protocol for the synthesis of **3-(2-Methylphenoxy)propylamine**, a valuable intermediate in the preparation of various pharmaceutical compounds. The synthesis is based on the Williamson ether synthesis, a robust and widely used method for forming ethers.

## Introduction

**3-(2-Methylphenoxy)propylamine** serves as a key building block in the development of novel therapeutics. Its structural motif is found in compounds targeting a range of biological pathways. This protocol outlines a common and effective method for its preparation via the reaction of o-cresol with a suitable 3-halopropylamine derivative.

## Reaction Scheme

The overall synthetic strategy involves the nucleophilic substitution of a halide by the phenoxide ion of o-cresol.



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Caption: Synthetic workflow for **3-(2-Methylphenoxy)propylamine**.

## Experimental Protocol

This protocol is adapted from analogous syntheses of similar aryloxy propylamine derivatives.

[\[1\]](#)[\[2\]](#)

Materials and Reagents:

Reagent	CAS Number	Molecular Weight (g/mol )	Quantity
o-Cresol	95-48-7	108.14	1.0 eq
3-Chloropropylamine hydrochloride	1011-59-2	130.01	1.2 eq
Sodium hydroxide (NaOH)	1310-73-2	40.00	2.5 eq
Toluene	108-88-3	92.14	Solvent
Dimethyl sulfoxide (DMSO)	67-68-5	78.13	Co-solvent
Toluene (for extraction)	108-88-3	92.14	-
10% Sodium hydroxide solution	-	-	-
Brine	-	-	-
Water (deionized)	7732-18-5	18.02	-
Anhydrous sodium sulfate (Na <sub>2</sub> SO <sub>4</sub> )	7757-82-6	142.04	-

#### Procedure:

- **Reaction Setup:** To a stirred suspension of sodium hydroxide in toluene and dimethyl sulfoxide, add o-cresol.
- **Addition of Amine:** Add 3-chloropropylamine hydrochloride to the reaction mixture.
- **Reaction:** Heat the mixture to 85-90 °C and maintain stirring for approximately 7 hours.[\[1\]](#)
- **Cooling and Quenching:** After the reaction is complete, cool the mixture to room temperature and add water.

- Extraction: Separate the organic and aqueous layers. Extract the aqueous layer with toluene.
- Washing: Combine all organic extracts and wash sequentially with 10% sodium hydroxide solution, brine, and water.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by vacuum distillation to yield **3-(2-Methylphenoxy)propylamine** as the final product.

## Expected Results

Based on similar reported syntheses, this procedure is expected to yield the desired product with good purity. For a related compound, N,N-Dimethyl-3-phenyl-3-(o-tolyloxy)propan-1-amine, a yield of 95.97% with a purity of 93.88% by HPLC was reported.[\[1\]](#)

Characterization Data (Predicted):

Analysis	Expected Result
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO
Molecular Weight	165.23 g/mol
Appearance	Colorless to pale yellow oil
<sup>1</sup> H NMR	Peaks corresponding to aromatic, aliphatic, and amine protons.
<sup>13</sup> C NMR	Peaks corresponding to aromatic and aliphatic carbons.
Mass Spectrometry	[M+H] <sup>+</sup> at m/z = 166.12

## Alternative Synthetic Routes

While Williamson ether synthesis is a primary method, other routes such as reductive amination could also be employed. Reductive amination involves the reaction of an aldehyde or ketone with an amine in the presence of a reducing agent.[\[3\]](#)[\[4\]](#)[\[5\]](#) This method is particularly

useful for generating a diverse range of amines and is often performed as a one-pot reaction.  
[3]

Another potential pathway involves the reaction of an appropriate phenol with acrylonitrile, followed by the reduction of the resulting nitrile to the primary amine. This approach has been described for the synthesis of 3-(2-methoxyethoxy)-propylamine.[6]

## Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- o-Cresol is corrosive and toxic. Avoid contact with skin and eyes.
- Sodium hydroxide is a strong base and can cause severe burns.
- Toluene and DMSO are flammable and should be handled with care.
- Consult the Safety Data Sheets (SDS) for all reagents before use.

This protocol provides a comprehensive guide for the synthesis of **3-(2-Methylphenoxy)propylamine**. Researchers should adapt and optimize the procedure based on their specific laboratory conditions and available equipment.

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